Introduction: The Versatility of the Isoquinoline Scaffold

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Compound of Interest

Compound Name:	*Isoquinoline-1-thiol*
CAS No.:	*4702-25-4*
Cat. No.:	*B1306609*

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Isoquinoline, a heterocyclic aromatic compound composed of a benzene ring fused to a pyridine ring, is a privileged structure in chemistry.[1][2] Derivatives of isoquinoline are integral to medicinal chemistry and drug development, exhibiting a vast range of pharmacological activities including anticancer, antimicrobial, and anti-inflammatory properties.[3][4][5] They also find applications in materials science as building blocks for functional materials like dyes, sensors, and metal-organic frameworks (MOFs).[1]

Among its many derivatives, **isoquinoline-1-thiol** stands out as a particularly versatile ligand for the coordination of metal ions. Structurally, it exists in a tautomeric equilibrium between the thiol form (**isoquinoline-1-thiol**) and the more stable thione form (2H-isoquinoline-1-thione).[6] This duality, combined with the presence of both a soft sulfur donor and a borderline nitrogen donor atom, allows it to coordinate with a wide array of metal centers in various modes—acting as a monodentate, bidentate chelating, or bridging ligand. This flexibility makes it an attractive component for designing novel metal complexes with tailored electronic, catalytic, and biological properties.[7][8] This guide provides a comprehensive overview of the synthesis, coordination chemistry, and practical applications of **isoquinoline-1-thiol** metal complexes for researchers in chemistry and drug development.

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Part 1: Synthesis of the Ligand (**Isoquinoline-1-thiol**)

The synthesis of **isoquinoline-1-thiol** is a critical first step. While numerous methods exist for creating the core isoquinoline structure, a common and reliable method for introducing the thiol group at the C1 position is through nucleophilic substitution on an appropriate isoquinoline precursor.[7][9][10]

Protocol 1: Synthesis of **Isoquinoline-1-thiol** from 1-Chloroisoquinoline

This protocol describes the synthesis via nucleophilic substitution using sodium hydrosulfide (NaSH). This method is effective and relies on commercially available starting materials.

Causality and Experimental Rationale:

- Reactant Choice: 1-Chloroisoquinoline is an excellent substrate because the chlorine atom at the C1 position is activated towards nucleophilic aromatic substitution. Sodium hydrosulfide serves as a potent, water-soluble source of the hydrosulfide nucleophile (SH^-).
- Solvent System: A polar aprotic solvent like Dimethylformamide (DMF) is chosen to solubilize both the organic substrate and the inorganic nucleophile, facilitating a homogenous reaction environment.
- Temperature Control: The reaction is initially conducted at room temperature to control the exothermic nature of the nucleophilic substitution and is then gently heated to ensure the reaction proceeds to completion.
- Work-up Procedure: Acidification of the reaction mixture with a weak acid like acetic acid is crucial. It protonates the thiolate intermediate to form the desired neutral thiol/thione product, causing it to precipitate from the aqueous solution.

Experimental Workflow:

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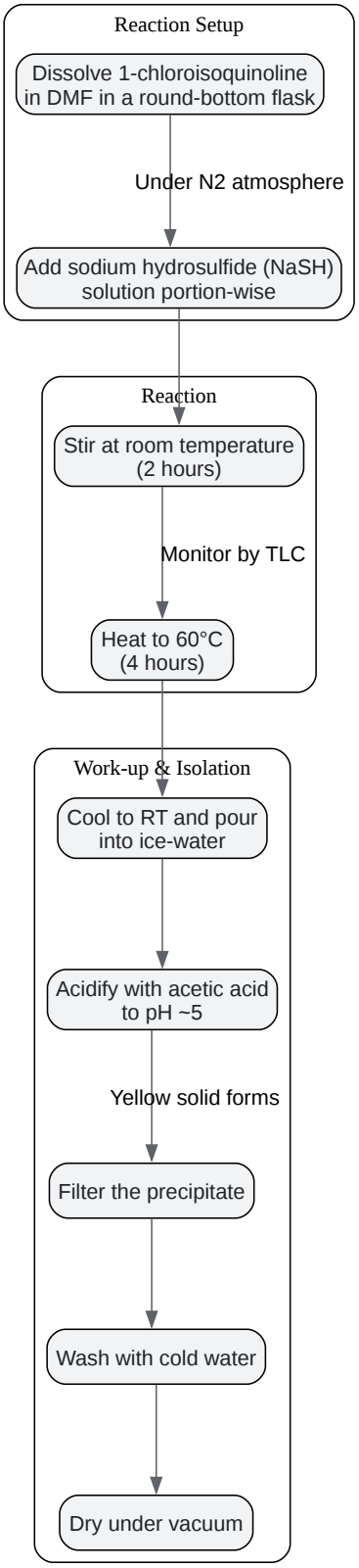

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Caption: Workflow for the synthesis of **Isoquinoline-1-thiol**.

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Step-by-Step Methodology:

- Preparation: In a 250 mL round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, dissolve 1-chloroisoquinoline (10 mmol) in 50 mL of anhydrous DMF.
- Reagent Addition: In a separate beaker, prepare a solution of sodium hydrosulfide hydrate ($NaSH \cdot xH_2O$, 15 mmol) in 20 mL of water. Add this solution dropwise to the flask over 30 minutes. An immediate color change is typically observed.
- Reaction: Stir the mixture vigorously at room temperature for 2 hours. Subsequently, heat the reaction mixture to 60°C and maintain this temperature for 4 hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC).
- Isolation: After cooling the flask to room temperature, pour the reaction mixture into 200 mL of ice-cold water.
- Precipitation: Slowly add glacial acetic acid to the aqueous mixture with stirring until the pH reaches approximately 5. A yellow precipitate of **isoquinoline-1-thiol** will form.
- Purification: Collect the solid product by vacuum filtration. Wash the precipitate thoroughly with cold water (3 x 50 mL) to remove any residual salts and DMF.
- Drying: Dry the purified product in a vacuum oven at 40°C overnight. The expected yield is typically high (>85%).

Safety Note: This procedure should be performed in a well-ventilated fume hood. Isoquinoline derivatives can be irritants, and sodium hydrosulfide is corrosive and releases toxic H_2S gas upon acidification.[6]

Part 2: Coordination Chemistry and Synthesis of Metal Complexes

The thione tautomer of **isoquinoline-1-thiol** provides two primary coordination sites: the endocyclic nitrogen (N) and the exocyclic sulfur (S). This allows for versatile coordination behavior.

Coordination Modes:

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Caption: Common coordination modes of **isoquinoline-1-thiol**.

- Monodentate: It can bind through either the sulfur atom (common for soft metals like Ag(I) or Au(I)) or the nitrogen atom.
- Bidentate (N,S-Chelate): The most common mode, where it forms a stable five-membered ring with a metal center. This is prevalent with transition metals like Ni(II), Zn(II), Co(II), and Cu(II).[11][12]
- Bridging: The sulfur atom can bridge two metal centers, leading to the formation of polynuclear complexes or coordination polymers.[13]

Protocol 2: General Synthesis of a Bidentate M(isoquinoline-1-thiol)$_2$ Complex

This protocol provides a general template for synthesizing neutral complexes with divalent transition metals (e.g., M = Ni(II), Co(II), Zn(II)).

Causality and Experimental Rationale:

- Stoichiometry: A 2:1 ligand-to-metal molar ratio is used to form a neutral complex [M(L)$_2$], satisfying the typical coordination number of four or six for divalent metals (with additional solvent molecules if needed).
- Solvent Choice: Methanol or ethanol is often used as it effectively dissolves both the ligand and many common metal salts (like chlorides or acetates) and facilitates the precipitation of the final complex, which is often less soluble.
- Base Addition: A weak base, such as triethylamine (NEt$_3$) or sodium acetate, is added to deprotonate the thiol/thione ligand in situ. This generates the thiolate anion, which is a much stronger nucleophile and readily coordinates to the positively charged metal center.
- Reaction Conditions: Gentle refluxing provides the necessary activation energy to overcome the ligand exchange barrier at the metal center, ensuring the formation of the thermodynamically stable product.

Experimental Workflow:

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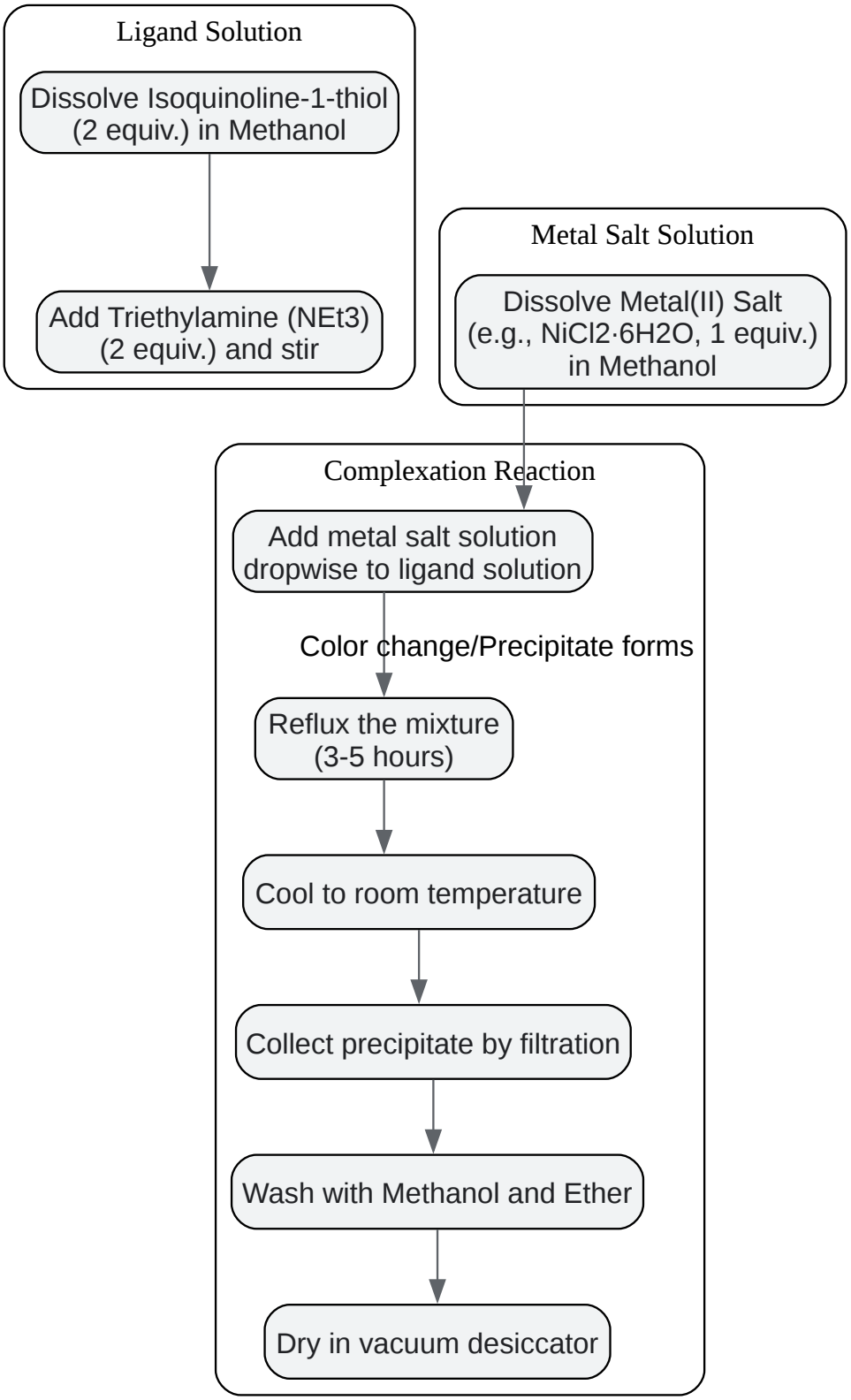

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Caption: General workflow for metal complex synthesis.

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Step-by-Step Methodology:

- Ligand Preparation: Dissolve **isoquinoline-1-thiol** (2 mmol) in 30 mL of methanol in a 100 mL round-bottom flask. Add triethylamine (2 mmol, ~0.28 mL) and stir for 10 minutes to form the thiolate.
- Metal Salt Preparation: In a separate beaker, dissolve the metal(II) salt (e.g., $NiCl_2 \cdot 6H_2O$, 1 mmol) in 15 mL of methanol.
- Reaction: Add the metal salt solution dropwise to the stirring ligand solution. A color change and/or the formation of a precipitate is often observed immediately.
- Reflux: Attach a condenser to the flask and heat the mixture to reflux for 3-5 hours.
- Isolation: Allow the flask to cool slowly to room temperature, then place it in an ice bath for 30 minutes to maximize precipitation.
- Purification: Collect the solid complex by vacuum filtration. Wash the product with small portions of cold methanol (2 x 10 mL) and then diethyl ether (2 x 10 mL) to remove unreacted starting materials and the triethylammonium salt byproduct.
- Drying: Dry the complex under vacuum.

Part 3: Physicochemical Characterization

Proper characterization is essential to confirm the identity and structure of the synthesized complexes. A combination of spectroscopic and analytical techniques is required.

Key Analytical Techniques

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Technique	Purpose	Expected Observations for a [Ni(isoquinoline-1-thiol)$_2$] Complex
FT-IR Spectroscopy	To identify coordination sites by observing shifts in vibrational frequencies.[14]	The C=S stretching vibration (thioamide band, ~1150 cm^{-1}) of the free ligand will shift to a lower frequency upon S-coordination. New bands in the far-IR region (400-600 cm^{-1}) may appear, corresponding to M-N and M-S stretching vibrations.[15]
UV-Vis Spectroscopy	To study the electronic transitions and confirm complex formation.	The spectrum will show intense bands in the UV region due to intra-ligand ($\pi \rightarrow \pi^*$) transitions. New, less intense bands may appear in the visible region, corresponding to ligand-to-metal charge transfer (LMCT, S→Ni) and/or d-d transitions for the Ni(II) center.[16]
^{1}H NMR Spectroscopy	To probe the ligand environment in diamagnetic complexes (e.g., Zn(II)).	Protons on the isoquinoline ring, especially those close to the N and S donor atoms, will show a downfield shift upon coordination due to the deshielding effect of the metal ion.
Elemental Analysis	To determine the empirical formula and confirm the ligand-to-metal ratio.	The experimentally determined percentages of C, H, N, and S should match the calculated values for the proposed formula, e.g., $C_{18}H_{12}N_2S_2Ni$.

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X-ray Crystallography	To provide definitive structural information, including bond lengths, angles, and coordination geometry.[17]	For a square planar Ni(II) complex, the analysis would confirm the N,S-chelation, with typical Ni-S bond lengths around 2.1-2.2 Å and Ni-N bond lengths around 1.9-2.0 Å. It would also reveal intermolecular interactions like π-π stacking.[13][18][19][20]

Part 4: Applications and Protocols

Metal complexes of **isoquinoline-1-thiol** are being explored for a variety of applications, leveraging the unique properties imparted by both the ligand and the metal center.[21]

Application 1: Medicinal Chemistry - Anticancer Agents

The isoquinoline scaffold is present in many anticancer agents, and its metal complexes are being investigated for enhanced cytotoxic activity.[4][12] The complexation can improve cellular uptake and introduce new mechanisms of action, such as DNA intercalation or enzyme inhibition.[12]

Protocol 3: In Vitro Cytotoxicity Screening (MTT Assay)

This protocol outlines a standard method for assessing the ability of a synthesized complex to inhibit cancer cell proliferation.

Causality and Experimental Rationale:

- Cell Line Choice: A well-characterized cancer cell line (e.g., BEL-7404, HeLa, A549) is used as the biological model.
- MTT Reagent: The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay. Viable cells with active mitochondrial reductases convert the yellow MTT into a purple formazan product. The amount of formazan produced is directly proportional to the number of living cells.

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- Concentration Gradient: Testing the complex over a range of concentrations is essential to determine the dose-response relationship and calculate the IC_{50} value (the concentration required to inhibit 50% of cell growth).
- Controls: A positive control (a known anticancer drug like cisplatin) and a negative control (vehicle, e.g., DMSO) are crucial for validating the assay results.

Step-by-Step Methodology:

- Cell Seeding: Seed cancer cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of appropriate culture medium. Incubate for 24 hours at 37°C in a 5% CO_2 atmosphere.
- Compound Treatment: Prepare stock solutions of the metal complex in DMSO. Serially dilute the stock solution in culture medium to achieve the desired final concentrations (e.g., 0.1, 1, 10, 50, 100 µM).
- Incubation: Remove the old medium from the wells and add 100 µL of the medium containing the various concentrations of the complex. Include wells for vehicle control (DMSO only) and a positive control. Incubate the plate for another 48 hours.
- MTT Addition: Add 10 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours. Purple formazan crystals will form in viable cells.
- Solubilization: Carefully remove the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
- Measurement: Measure the absorbance of each well at 570 nm using a microplate reader.
- Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the viability against the log of the concentration to determine the IC_{50} value.

Application 2: Homogeneous Catalysis

The ability of the metal center to cycle between different oxidation states makes these complexes candidates for catalysts in organic synthesis. For example, they could be screened

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for activity in cross-coupling or oxidation reactions.[8][22]

Conclusion

Isoquinoline-1-thiol is a highly adaptable and valuable ligand in coordination chemistry. Its straightforward synthesis and versatile coordination modes allow for the creation of a diverse library of metal complexes. The protocols provided herein offer a solid foundation for the synthesis and characterization of these compounds. With demonstrated potential in medicinal chemistry and catalysis, metal complexes of **isoquinoline-1-thiol** represent a promising area for future research and development, offering a rich platform for discovering new therapeutic agents and efficient catalysts.

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